

An In-depth Technical Guide to 4-Bromo-N-methylbenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-n-methylbenzamide

Cat. No.: B1585493

[Get Quote](#)

This technical guide provides a comprehensive overview of **4-Bromo-N-methylbenzamide**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, a detailed synthesis protocol, and a workflow visualization.

Core Compound Properties

4-Bromo-N-methylbenzamide is a chemical compound with the CAS number 27466-83-7.[1][2][3] It is also known by synonyms such as N-Methyl 4-bromobenzamide and p-Bromo-N-methylbenzamide.[1][4] This compound is often utilized in proteomics research applications.[3]

Property	Value	References
Molecular Formula	C8H8BrNO	[1][2]
Molecular Weight	214.06 g/mol	[1][2]
CAS Number	27466-83-7	[1][2]
IUPAC Name	4-bromo-N-methylbenzamide	[1]
SMILES	<chem>CNC(=O)C1=CC=C(C=C1)Br</chem>	[1]
Physical Form	Solid	

Experimental Protocols

Synthesis of **4-Bromo-N-methylbenzamide** from 4-Bromobenzoyl Chloride

This protocol details a common method for the synthesis of **4-Bromo-N-methylbenzamide**.[\[2\]](#)

Materials:

- 4-Bromobenzoyl chloride (5.0 g, 22.8 mmol)
- Dichloromethane (DCM, 100 mL)
- Triethylamine (TEA, 7.0 mL, 50.2 mmol)
- Methylamine solution in THF (2.0 N, 20 mL)
- Hydrochloric acid (2.0 N, 50 mL)
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 4-bromobenzoyl chloride (5.0 g, 22.8 mmol) in dichloromethane (100 mL) in a round-bottom flask.[\[2\]](#)
- Add triethylamine (7.0 mL, 50.2 mmol) to the solution.[\[2\]](#)
- Slowly add the 2.0 N THF solution of methylamine (20 mL) dropwise to the stirring mixture.
[\[2\]](#)
- Stir the reaction mixture for 1 hour at room temperature.[\[2\]](#)
- Quench the reaction by adding 2.0 N hydrochloric acid (50 mL).[\[2\]](#)

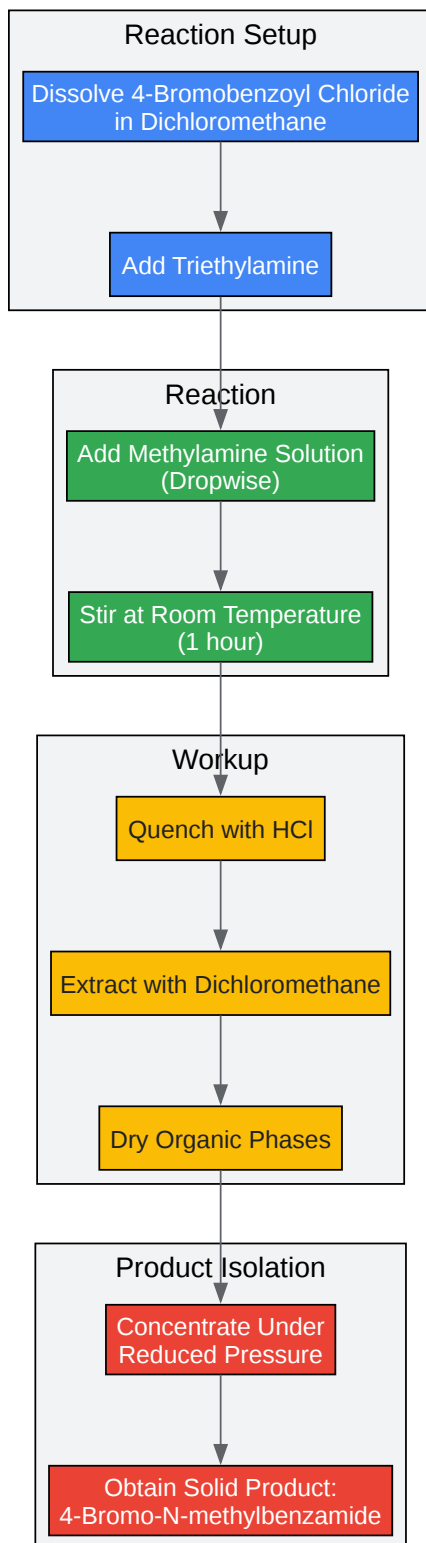
- Extract the mixture with dichloromethane (2 x 100 mL) using a separatory funnel.[2]
- Combine the organic phases and dry over anhydrous sodium sulfate.[2]
- Remove the solvent by concentration under reduced pressure to yield the final product.[2]

This procedure is reported to yield N-methyl-4-bromobenzamide as a white solid with a high yield (98%).[2]

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis of **4-Bromo-N-methylbenzamide**.

Synthesis Workflow for 4-Bromo-N-methylbenzamide

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **4-Bromo-N-methylbenzamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-N-methylbenzamide | C₈H₈BrNO | CID 186113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromo-N-methylbenzamide 98% | 27466-83-7 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. chemwhat.com [chemwhat.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-N-methylbenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585493#4-bromo-n-methylbenzamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com